

Early experiments on the inertness of argon and xenon

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Compound of Interest

Compound Name: Argon;xenon

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An in-depth guide to the foundational experiments on the chemical inertness of argon and xenon, tailored for researchers, scientists, and drug development professionals. This document details the pioneering work that established the noble gases as a new group in the periodic table and the early, unsuccessful attempts to induce chemical reactivity.

The Discovery of Argon: A Discrepancy in Density

The journey to understanding the inertness of argon began with a puzzle. In the late 19th century, Lord Rayleigh observed a consistent discrepancy in the density of nitrogen gas obtained from different sources. This observation was the crucial first step that led to the discovery of a new, unreactive element in the atmosphere.

Experimental Protocol: Density Determination of Nitrogen

Lord Rayleigh's experiments involved meticulous measurements of the mass of a known volume of gas under controlled temperature and pressure.

Objective: To precisely determine and compare the density of nitrogen gas derived from atmospheric air and from chemical decomposition.

Methodology:

- Preparation of "Atmospheric" Nitrogen: Air was passed over heated copper to remove oxygen. The remaining gas, primarily nitrogen, was then dried and collected.
- Preparation of "Chemical" Nitrogen: Nitrogen was produced by the decomposition of a nitrogen-containing compound, such as ammonia (from heating a solution of ammonium nitrite) or urea. This ensured a pure sample of nitrogen, free from other atmospheric gases.
- Density Measurement: A glass globe of a known volume was evacuated and weighed. It was then filled with the nitrogen gas sample at a specific temperature and pressure, and weighed again. The difference in weight gave the mass of the gas. By dividing the mass by the volume, the density was calculated.

Quantitative Data: The Density Anomaly

The consistent difference in the measured densities provided strong evidence for the presence of an unknown, heavier gas in atmospheric nitrogen.

Gas Source	Investigator	Reported Density (g/L) at STP
From Air	Lord Rayleigh	1.2572
From Ammonia	Lord Rayleigh	1.2505
From Nitric Oxide	Lord Rayleigh	1.2506
From Ammonium Nitrite	Lord Rayleigh	1.2508

This small but persistent discrepancy of about 0.5% was too large to be experimental error, suggesting that "atmospheric nitrogen" was not pure.

Isolating Argon: The Sparking Experiment

To isolate the unknown gas, Lord Rayleigh and William Ramsay performed a series of experiments designed to remove all known components of air. The most famous of these involved sparking a mixture of air and oxygen over an alkali solution.

Experimental Protocol: Isolation of Argon from Air

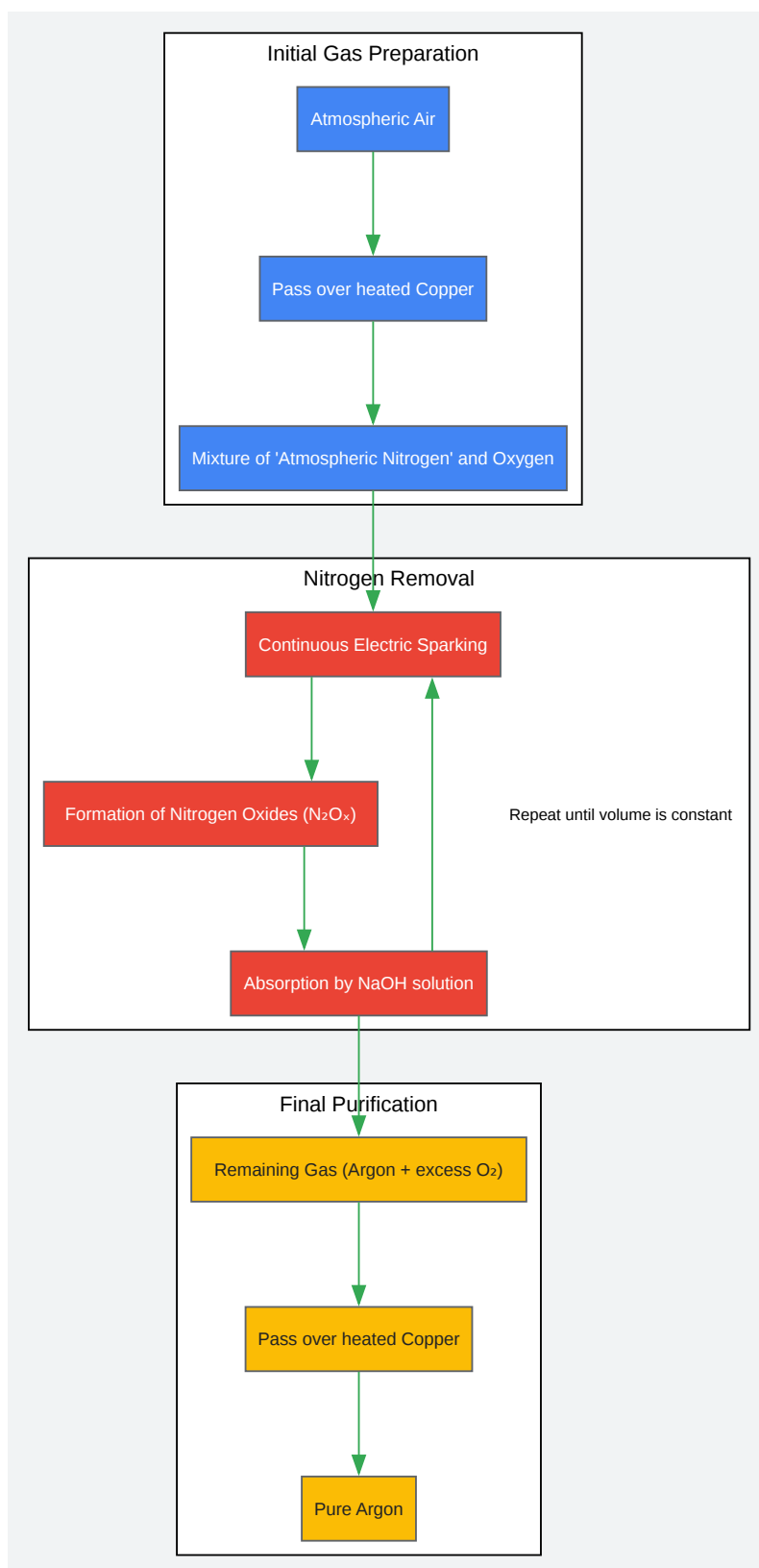
Objective: To remove nitrogen and oxygen from a sample of air to isolate the unreactive component.

Apparatus: A large inverted flask containing a mixture of air and oxygen, with platinum electrodes sealed through the glass. The mouth of the flask was sealed with a pool of mercury, and a solution of caustic soda (sodium hydroxide) was introduced into the flask.

Methodology:

- A mixture of atmospheric nitrogen (with oxygen already removed) and additional oxygen was confined in the flask over a sodium hydroxide solution.
- A high-voltage electric discharge was passed between the platinum electrodes, causing the nitrogen and oxygen to react, forming nitrogen oxides.
- The nitrogen oxides formed were acidic and were absorbed by the sodium hydroxide solution.
- The process of adding oxygen and sparking was continued until no further decrease in the volume of the gas was observed, indicating that all the nitrogen had been removed.
- The excess oxygen was then removed by passing the remaining gas over heated copper.
- The small volume of gas that remained was the newly discovered element, argon.

Experimental Workflow: Isolation of Argon



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Caption: Workflow for the isolation of argon from atmospheric air.

Early Attempts at Reactivity: The Inertness of Argon

Once isolated, argon was subjected to a barrage of experiments designed to induce chemical combination. All of these early attempts failed, cementing its reputation as an inert gas.

Experimental Attempts to React Argon:

- With Oxygen and Nitrogen: The very method of its isolation (prolonged sparking with oxygen) demonstrated its lack of reactivity with these elements.
- With Hydrogen: Sparking argon with hydrogen gas yielded no reaction.
- With Chlorine and Bromine: Passing argon through a red-hot tube with chlorine or bromine vapor produced no new compounds.
- With Strong Reagents: Argon was passed over heated and molten strong reagents with no effect.

Table: Summary of Early Reactivity Tests on Argon

Reagent(s)	Conditions	Result
Oxygen	High-voltage electric spark	No reaction
Hydrogen	High-voltage electric spark	No reaction
Chlorine	Passed through a red-hot tube	No reaction
Bromine	Passed through a red-hot tube	No reaction
Sodium	Molten	No reaction
Potassium	Molten	No reaction
Phosphorus	Red-hot	No reaction
Sulfur	Vapor	No reaction
Tellurium	Vapor	No reaction
Hydrochloric Acid	High temperature	No reaction
Nitric Acid	High temperature	No reaction
Aqua Regia	Boiling	No reaction

The Discovery and Inertness of Xenon

Following the discovery of argon and helium, William Ramsay and Morris Travers continued their work on the fractional distillation of liquid air, leading to the discovery of neon, krypton, and finally, xenon in 1898. Like argon, xenon was found to be chemically inert in all early experiments.

Experimental Protocol: Isolation of Xenon

Objective: To isolate heavier noble gas components from the residue of evaporated liquid air.

Methodology:

- Large quantities of liquid air were allowed to evaporate slowly.
- The last, least volatile fractions of the evaporated air were collected.

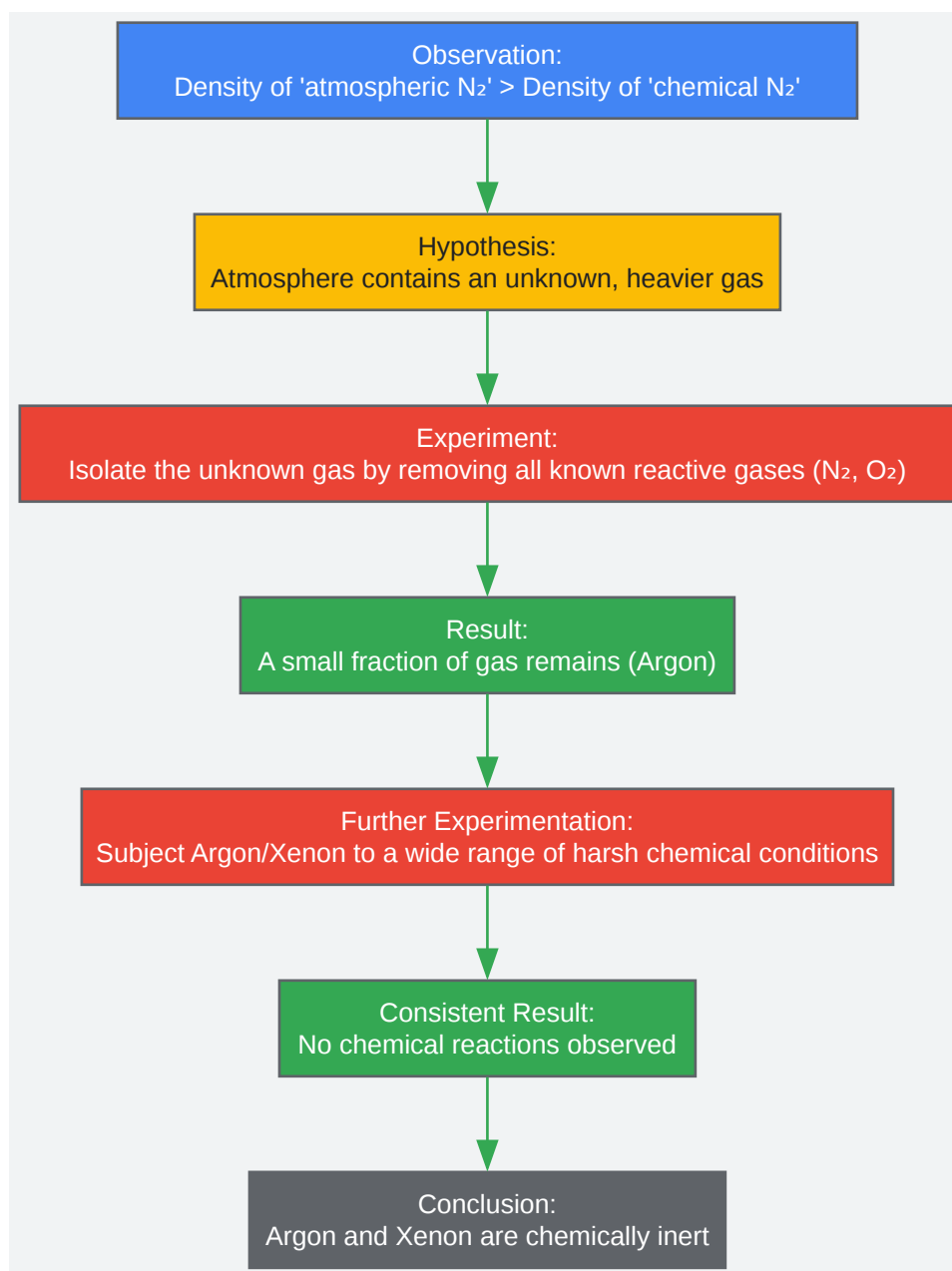
- This collected gas was then subjected to further fractional distillation at low temperatures and pressures.
- The individual components (krypton and xenon) were separated based on their different boiling points.
- The presence of new elements was confirmed by their unique emission spectra.

Early Reactivity Tests on Xenon

Similar to argon, early attempts to form compounds of xenon were unsuccessful. It was subjected to powerful oxidizing and reducing agents under various conditions, but no reactions were observed. This led to the firm classification of xenon, along with the other noble gases, as being chemically inert. It wasn't until 1962 that Neil Bartlett succeeded in creating the first noble gas compound, xenon hexafluoroplatinate, which overturned the long-held belief of their complete inertness.

Logical Framework: Establishing Inertness

The conclusion of chemical inertness for argon and xenon in the early 20th century was based on a logical progression of experimental evidence.



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